

2-(2,6-Diaminohexanoylamino)-3-methylbutanoic acid receptor binding affinity studies

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Compound Focus: 2-(2,6-Diaminohexanoylamino)-3-methylbutanoic acid

CAS No.: 20556-11-0

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Core Structure and Research Context

The compound **2-(2,6-Diaminohexanoylamino)-3-methylbutanoic acid** is a dipeptide derivative. Its core component, **2,6-diaminohexanoic acid**, is more commonly known as **L-Lysine**, a fundamental amino acid [1].

While direct binding data is unavailable, a theoretical study on L-Lysine provides insight into its molecular properties. The table below summarizes key characteristics that influence how a molecule interacts with biological receptors [1].

Property	Description/Value	Significance in Binding Affinity
Molecular Formula	C6H14N2O2 [1]	Defines basic molecular composition.
Dipole Moment	5.8381 Debye [1]	Indicates strong polarity, influencing electrostatic interactions with receptors.
Frontier Molecular Orbitals	HOMO-LUMO energy gap analyzed [1]	Determines chemical stability and reactivity; a key factor in ligand-receptor interactions.

Property	Description/Value	Significance in Binding Affinity
Molecular Electrostatic Potential (MEP)	Surfaces mapped [1]	Visualizes regions for electrophilic and nucleophilic attack, predicting binding sites.
Drug-Likeness	Evaluated [1]	Assesses potential for oral bioavailability and therapeutic application.

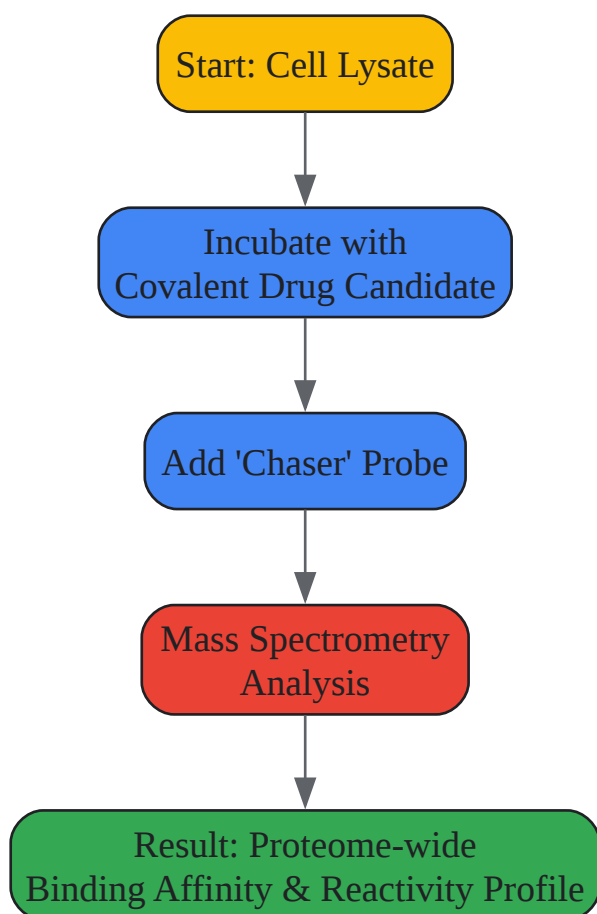
Advanced Methods for Binding Affinity Studies

Although traditional data is lacking, a novel proteome-wide screening method is relevant for studying such compounds. **COOKIE-Pro** (Covalent Occupancy Kinetic Enrichment via Proteomics) is a cutting-edge methodology that comprehensively profiles how drug candidates interact with thousands of proteins in a cell [2].

This technique is particularly useful for measuring two critical parameters simultaneously [2]:

- **Affinity:** The strength of attraction between the drug and its target.
- **Reactivity:** The speed at which the drug forms a permanent bond with the target.

The following diagram illustrates the COOKIE-Pro experimental workflow.



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For your research on **2-(2,6-Diaminohexanoylamino)-3-methylbutanoic acid**, I suggest the following directions to find or generate the necessary data:

- **Explore Specialized Databases:** Search in-depth scientific databases like **Scifinder-n**, **Reaxys**, or **BindingDB** using the compound's specific IUPAC name or structure.
- **Focus on Analogues:** Investigate studies on structurally similar compounds, especially peptides or molecules containing lysine and branched-chain amino acids.
- **Consider Experimental Studies:** The theoretical framework for studying L-Lysine using **Density Functional Theory (DFT)** [1] and the COOKIE-Pro method for proteome-wide screening [2] provide excellent starting points for designing your own experimental binding studies.

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References

1. 2,6-diaminohexanoic acid [DAHA] [pmc.ncbi.nlm.nih.gov]
2. New data analysis method accelerates design of safer ... [news-medical.net]

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